

Essential Safety and Disposal Guidance for ZT-12-037-01

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Compound of Interest

Compound Name: ZT-12-037-01

Cat. No.: B2598376

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ZT-12-037-01 is a potent and specific STK19 inhibitor investigated for its role in blocking oncogenic NRAS-driven melanoma.[1][2][3] As a research chemical, it is imperative that all handling and disposal procedures are conducted with the utmost caution, adhering to established laboratory safety protocols. The following information provides essential guidance for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A summary of the known quantitative data for **ZT-12-037-01** is provided below. This information is critical for preparing solutions and understanding the compound's behavior in experimental settings.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₁ N ₅ O ₂	Cenmed[4]
Molecular Weight	385.5 g/mol	Cenmed[4]
IC ₅₀ for STK19 (WT)	24 nM	MedChemExpress[1][2][3]
IC ₅₀ for STK19 (D89N)	27.94 nM	Selleck Chemicals[5]

Solubility Data

Proper dissolution is key to accurate and reproducible experimental results. The solubility of **ZT-12-037-01** in various solvents is detailed in the table below. Note that for some solvents, techniques such as ultrasonication or pH adjustment may be necessary to achieve the desired concentration.[1]

Solvent	Concentration	Notes	Source
1M HCl	100 mg/mL (259.40 mM)	Requires ultrasonic treatment	MedChemExpress[1]
DMSO	50 mg/mL (129.70 mM)	Requires ultrasonic treatment and pH adjustment to 2 with 1M HCl	MedChemExpress[1]
DMSO	41 mg/mL (106.35 mM)	Use fresh DMSO as moisture can reduce solubility	Selleck Chemicals[5]
50% PEG300 / 50% Saline	5 mg/mL (12.97 mM)	Suspended solution, requires ultrasonic treatment	MedChemExpress[1]

Proper Disposal Procedures

As no specific Safety Data Sheet (SDS) with official disposal instructions for **ZT-12-037-01** is publicly available, general best practices for the disposal of chemical waste in a laboratory setting must be strictly followed.

1. Waste Categorization:

- **Solid Waste:** Unused **ZT-12-037-01** powder should be collected in a clearly labeled, sealed container designated for solid chemical waste.
- **Liquid Waste:** Solutions containing **ZT-12-037-01** should be segregated based on the solvent used. Halogenated and non-halogenated solvent waste streams should be kept separate. Aqueous solutions should also be collected in a designated container.

- Contaminated Materials: Any materials that have come into contact with **ZT-12-037-01**, such as pipette tips, gloves, and bench paper, should be disposed of as contaminated solid waste.

2. Labeling and Storage:

- All waste containers must be clearly and accurately labeled with the full chemical name ("**ZT-12-037-01**") and any solvents present.
- Waste should be stored in a designated, well-ventilated, and secure area, away from incompatible materials.

3. Institutional Guidelines:

- Always adhere to your institution's specific chemical waste management and environmental health and safety (EHS) guidelines.
- Contact your institution's EHS department for guidance on the proper disposal procedures for novel or uncharacterized research compounds.

4. Personal Protective Equipment (PPE):

- When handling **ZT-12-037-01** in either solid or liquid form, appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, must be worn.

Experimental Protocols

While detailed, step-by-step experimental protocols are proprietary to the developing laboratories, published research provides an overview of the methodologies used to characterize **ZT-12-037-01**.[\[1\]](#)

Cell Proliferation Assay:

- Cell Lines: CDK4 (R24C), hTERT, and p53DD melanocyte cells.[\[1\]](#)
- Concentration: 3 μM .[\[1\]](#)
- Incubation Time: 14 days.[\[1\]](#)

- Result: Inhibition of melanocyte proliferation.[1]

Western Blot Analysis:

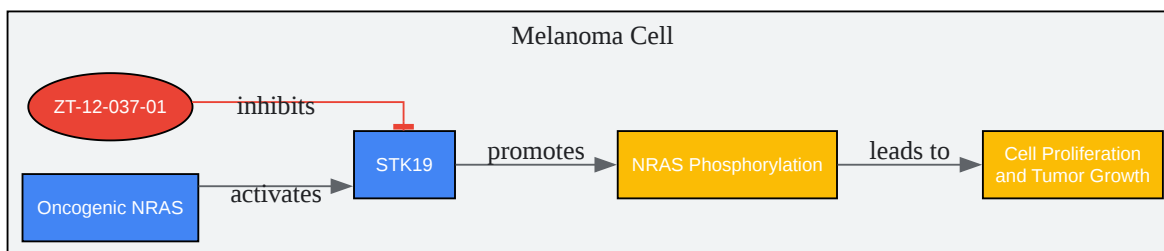
- Cell Lines: STK19WT and STK19D89N.[1]
- Concentrations: 0 μ M, 0.1 μ M, 0.3 μ M, 1 μ M, 3 μ M.[1]
- Result: Inhibition of NRAS phosphorylation.[1]

In Vivo Xenograft Model:

- Animal Model: SK-MEL-2 xenograft melanoma in nude mice.[1]
- Dosage: 25 mg/kg and 50 mg/kg.[1]
- Administration: Intraperitoneal injection, once daily for 21 days.[1]
- Result: Inhibition of tumor growth and induction of apoptosis.[1]

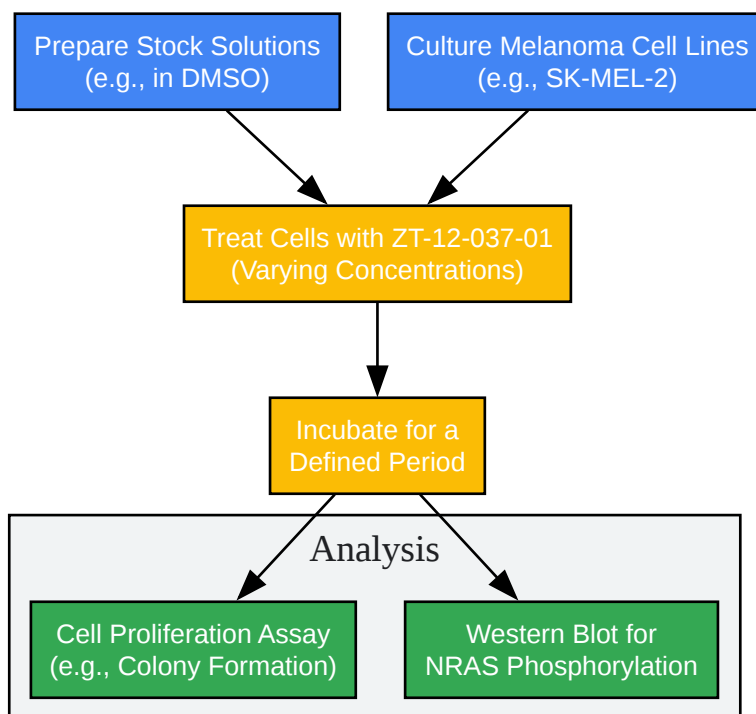
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathway involving **ZT-12-037-01** and a general workflow for its in vitro testing.



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Caption: **ZT-12-037-01** inhibits STK19, blocking NRAS phosphorylation and subsequent melanoma cell proliferation.



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Caption: General experimental workflow for in vitro testing of **ZT-12-037-01** on melanoma cell lines.

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